

selecting the appropriate grade of nitric acid for specific applications

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Compound of Interest

Compound Name: Nitric acid

Cat. No.: B089290

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Technical Support Center: Nitric Acid

Welcome to the Technical Support Center for **Nitric Acid**. This resource is designed for researchers, scientists, and drug development professionals to assist in the selection of the appropriate grade of **nitric acid** for specific applications and to troubleshoot common issues encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What are the common grades of **nitric acid** and how do they differ?

A1: **Nitric acid** is available in various grades, each with different purity levels and intended applications. The primary distinctions lie in the concentration of **nitric acid** and the maximum allowable levels of impurities, particularly metals. Common grades include Technical Grade, ACS Reagent Grade, and High-Purity (e.g., Semiconductor or Trace Metal) Grade.

Q2: How do I choose the right grade of **nitric acid** for my experiment?

A2: The choice of **nitric acid** grade depends on the sensitivity of your application. For general laboratory uses like cleaning glassware, a Technical Grade may suffice. For most analytical and research purposes, ACS Reagent Grade is a reliable choice.^{[1][2]} For highly sensitive applications such as trace metal analysis by ICP-MS or in semiconductor manufacturing, a High-Purity grade is essential to minimize background contamination.^{[3][4]}

Q3: Can the yellow or brown color of **nitric acid** affect my experiment?

A3: The yellow or brown color in **nitric acid** is typically due to the decomposition of **nitric acid** into nitrogen dioxide (NO_2) upon exposure to heat or light.[5][6] For many applications, this discoloration does not significantly impact the results. However, for highly sensitive analyses or reactions where nitrogen oxides could interfere, it is advisable to use a fresh, colorless bottle of **nitric acid**.

Q4: What is "fuming **nitric acid**" and when is it used?

A4: Fuming **nitric acid** is a concentrated form of **nitric acid**, typically with a concentration greater than 86%.[5] It is further classified as white fuming **nitric acid** (WFNA) or red fuming **nitric acid** (RFNA), depending on the amount of dissolved nitrogen dioxide.[5][7] Fuming **nitric acid** is a powerful oxidizing and nitrating agent used in specialized applications, including the production of explosives and in some organic synthesis reactions.[5][8][9]

Troubleshooting Guide

Issue 1: High background signal or unexpected peaks in trace metal analysis (e.g., ICP-MS, AAS).

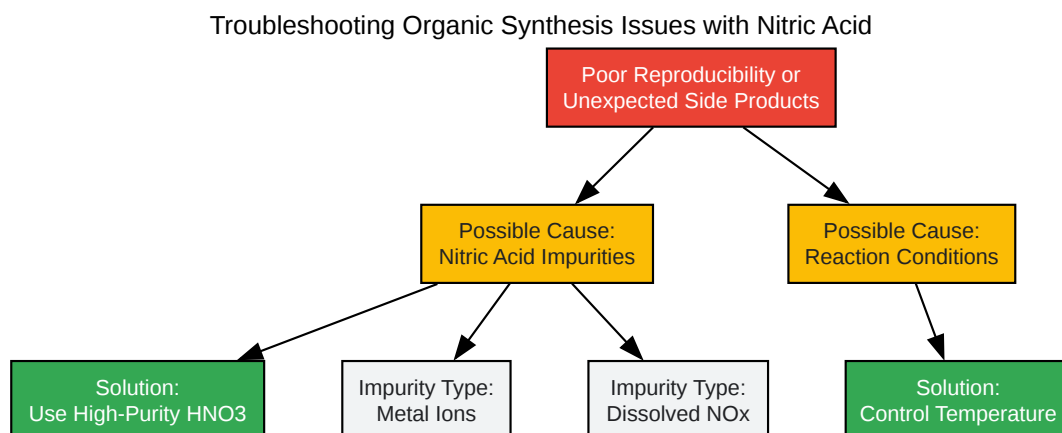
- Possible Cause: The grade of **nitric acid** used for sample digestion and dilution may contain metallic impurities that are interfering with the analysis.
- Solution: Switch to a higher purity grade of **nitric acid**, such as a "Trace Metal Grade" or "Semiconductor Grade," which has guaranteed low levels of metallic contaminants.[3][4] Always run a blank analysis with your acid and diluent to check for contamination.
- Experimental Protocol: See "Protocol for Trace Metal Analysis Sample Preparation" below.

Issue 2: Poor reproducibility or unexpected side products in organic synthesis.

- Possible Cause: Impurities in the **nitric acid**, such as metal ions or dissolved nitrogen oxides, can catalyze unwanted side reactions or interfere with the primary reaction pathway.
- Solution: Use a high-purity, colorless **nitric acid** (ACS Reagent Grade or higher). If the reaction is sensitive to water, consider using fuming **nitric acid**. It is also crucial to control

the reaction temperature, as **nitric acid** reactions can be highly exothermic.[10][11]

- Logical Relationship Diagram:



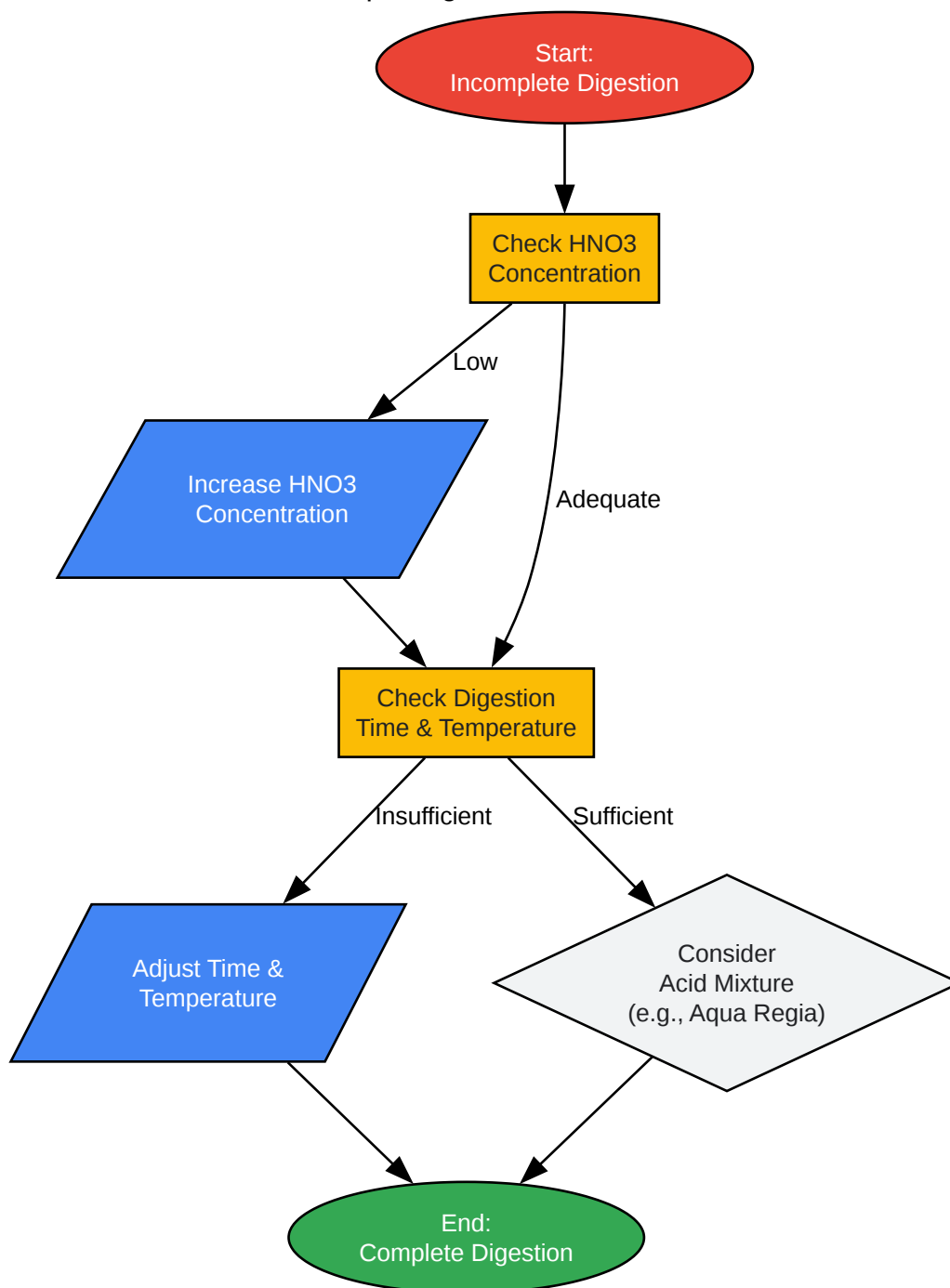
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Caption: Troubleshooting logic for organic synthesis issues.

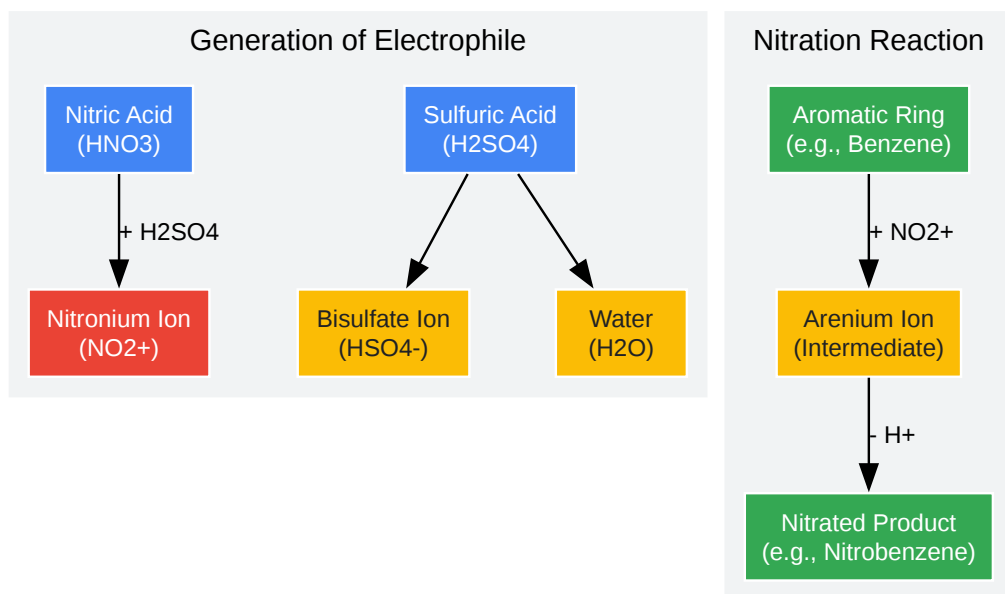
Issue 3: Incomplete sample digestion.

- Possible Cause: The concentration of **nitric acid** may be too low, or the digestion time and temperature are insufficient for the sample matrix.
- Solution: Increase the concentration of **nitric acid**. For resistant materials, a mixture of acids (e.g., aqua regia, a mix of **nitric acid** and hydrochloric acid) may be necessary.[12] Ensure the digestion is carried out at an appropriate temperature and for a sufficient duration.
- Experimental Workflow Diagram:

Sample Digestion Workflow



Electrophilic Aromatic Substitution: Nitration



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